

# Anibamine Treatment in DU145 and M12 Cell Lines: Application Notes and Protocols

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#### Introduction

Anibamine, a natural product isolated from the Aniba genus, has been identified as a potent antagonist of the C-C chemokine receptor 5 (CCR5).[1][2] Accumulating evidence suggests that the CCR5 signaling pathway, activated by its ligand CCL5 (RANTES), plays a significant role in the proliferation, metastasis, and invasion of prostate cancer.[1][3][4] The human prostate cancer cell lines DU145 (derived from a brain metastasis) and M12 (a highly metastatic prostate epithelial cell line) both express CCR5, making them relevant models to study the therapeutic potential of CCR5 antagonists like **anibamine**.[1]

These application notes provide a summary of the reported effects of **anibamine** on DU145 and M12 cells, along with detailed protocols for key experiments to evaluate its efficacy.

#### **Data Presentation**

The following tables summarize the quantitative effects of **anibamine** treatment on DU145 and M12 prostate cancer cell lines based on available research.



Cell Line	Assay	Treatment Concentration	Observed Effect	Reference
DU145	Cell Proliferation	Micromolar to submicromolar	Dose-dependent inhibition of cell growth.	[1]
M12	Cell Proliferation	Micromolar to submicromolar	Dose-dependent inhibition of cell growth.	[1]
M12	Cell Invasion	Dose-dependent	42% to 65% inhibition.	[1]
M12	Cell Adhesion	Dose-dependent	Up to 26% inhibition.	[1]

Note: Specific IC50 values for **anibamine** on DU145 and M12 cell lines are not explicitly stated in the reviewed literature, which reports significant inhibition at 1  $\mu$ M and lower concentrations. [1]

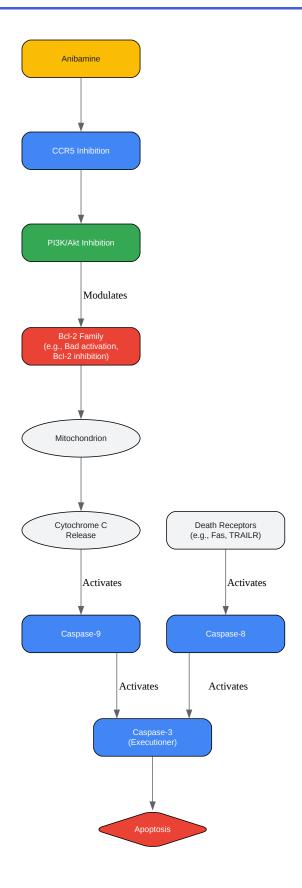
## **Signaling Pathways**

**Anibamine**'s primary mechanism of action is the antagonism of the CCR5 receptor. The binding of the chemokine CCL5 to CCR5 on prostate cancer cells activates several downstream signaling pathways that promote cancer progression. By blocking this interaction, **anibamine** is hypothesized to inhibit these pro-tumorigenic signals.

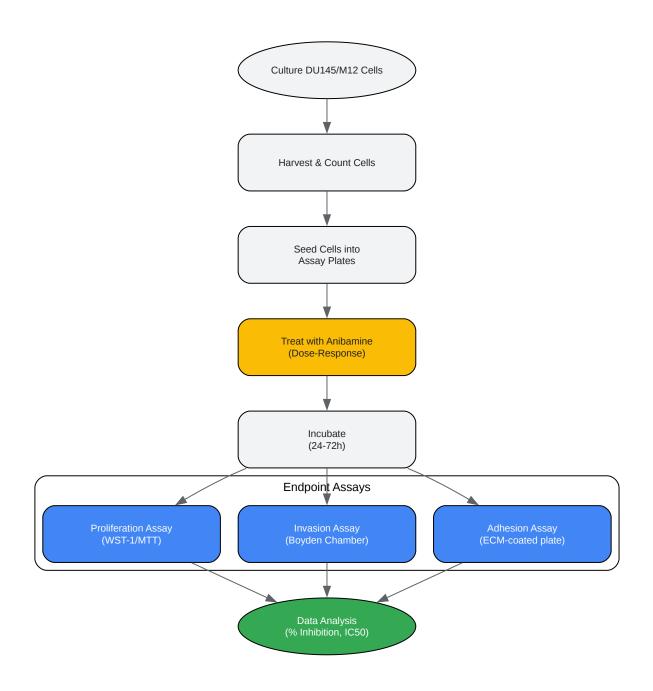
### **CCR5 Downstream Signaling in Prostate Cancer**

The diagram below illustrates the key signaling cascades activated by the CCL5/CCR5 axis in prostate cancer cells, which are subsequently inhibited by **anibamine**.









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